

# Solubility of (4-Methoxyphenyl)hydrazine in organic solvents

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## Compound of Interest

Compound Name: (4-Methoxyphenyl)hydrazine

Cat. No.: B1593770

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An In-depth Technical Guide to the Solubility of **(4-Methoxyphenyl)hydrazine** and its Hydrochloride Salt in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **(4-methoxyphenyl)hydrazine** and its hydrochloride salt. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on presenting the available qualitative solubility information, physical properties, and standardized experimental protocols for solubility determination. This information is crucial for the effective use of **(4-methoxyphenyl)hydrazine** in various research and development applications, including organic synthesis and pharmaceutical development.

## Introduction

**(4-Methoxyphenyl)hydrazine** is an organic compound featuring a hydrazine group attached to a methoxy-substituted phenyl ring.<sup>[1][2]</sup> It is a versatile reagent in organic synthesis, notably in the Fischer indole synthesis.<sup>[3]</sup> Understanding its solubility in different organic solvents is paramount for optimizing reaction conditions, purification processes, and formulation development. The methoxy group on the phenyl ring enhances its solubility in organic solvents.<sup>[1]</sup> The compound is typically available as a free base or as a hydrochloride salt, which exhibits different solubility profiles.

## Physicochemical Properties

A summary of the key physicochemical properties of **(4-methoxyphenyl)hydrazine** and its hydrochloride salt is presented in Table 1. These properties are essential for handling and storage, as well as for predicting solubility behavior.

Table 1: Physicochemical Properties of **(4-Methoxyphenyl)hydrazine** and its Hydrochloride Salt

Property	(4-Methoxyphenyl)hydrazine	(4-Methoxyphenyl)hydrazine Hydrochloride
CAS Number	3471-32-7[1][2]	19501-58-7[3][4][5][6][7][8][9][10][11][12][13]
Molecular Formula	C <sub>7</sub> H <sub>10</sub> N <sub>2</sub> O[1][2]	C <sub>7</sub> H <sub>11</sub> ClN <sub>2</sub> O[3][5][7][8]
Molecular Weight	138.17 g/mol [2]	174.63 g/mol [7][8][9]
Appearance	Colorless to pale yellow liquid or solid[1]	White to off-white crystalline solid; Slightly pink to gray to purple powder[3][4][6][8]
Melting Point	Not available	160-162 °C (decomposes)[4][5][7][8][10][13]

## Solubility Profile

While precise quantitative solubility data (e.g., in g/100mL) for **(4-methoxyphenyl)hydrazine** in a wide array of organic solvents is not readily available in the literature, a qualitative understanding of its solubility can be derived from various sources. The solubility of both the free base and its hydrochloride salt is summarized in Table 2.

Table 2: Qualitative Solubility of **(4-Methoxyphenyl)hydrazine** and its Hydrochloride Salt

Solvent	(4-Methoxyphenyl)hydrazine	(4-Methoxyphenyl)hydrazine Hydrochloride
Water	Expected to be less soluble	Soluble[3][4][6][8][12][14]
Ethanol	Expected to be soluble[15]	Moderately soluble[3]
Methanol	Expected to be soluble[15]	Slightly soluble[4][8]
Dimethyl Sulfoxide (DMSO)	Not available	Slightly soluble[4][8]
Non-polar organic solvents	Expected to be less soluble[15]	Not available

The general principle of "like dissolves like" suggests that the free base, being a polar organic molecule, will show good solubility in polar organic solvents.[15] The hydrochloride salt, being an ionic compound, exhibits higher solubility in polar protic solvents like water.[3]

## Experimental Protocol for Solubility Determination

For researchers requiring precise solubility data for their specific applications, the following general experimental protocol for determining the solubility of a solid organic compound in a given solvent can be employed.

Objective: To determine the solubility of **(4-methoxyphenyl)hydrazine** or its hydrochloride salt in a specific organic solvent at a given temperature.

Materials:

- **(4-Methoxyphenyl)hydrazine** or its hydrochloride salt
- Selected organic solvent(s)
- Analytical balance
- Vials or test tubes with closures
- Constant temperature bath or shaker

- Filtration apparatus (e.g., syringe filters)
- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer, HPLC)

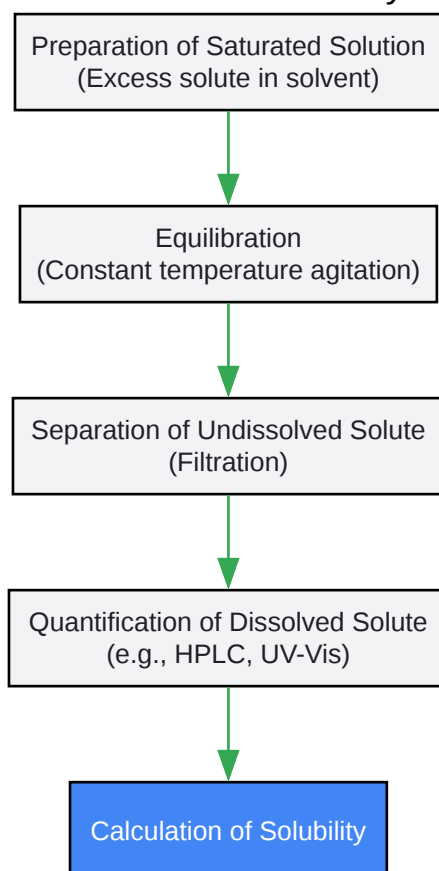
Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of the solid solute to a known volume of the solvent in a vial.
  - Seal the vial to prevent solvent evaporation.
  - Place the vial in a constant temperature bath and agitate for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solute:
  - Allow the suspension to settle.
  - Carefully withdraw a known volume of the supernatant using a syringe.
  - Filter the supernatant through a syringe filter to remove any undissolved solid particles.
- Quantification of Dissolved Solute:
  - Dilute the filtered saturated solution with a known volume of the solvent to a concentration within the linear range of the analytical instrument.
  - Analyze the diluted solution using a pre-calibrated analytical method (e.g., UV-Vis spectrophotometry or HPLC) to determine the concentration of the solute.
- Calculation of Solubility:
  - Calculate the concentration of the solute in the original saturated solution, taking into account the dilution factor.
  - Express the solubility in desired units, such as g/100mL or mol/L.

## Visualizing the Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of solubility.

### Experimental Workflow for Solubility Determination



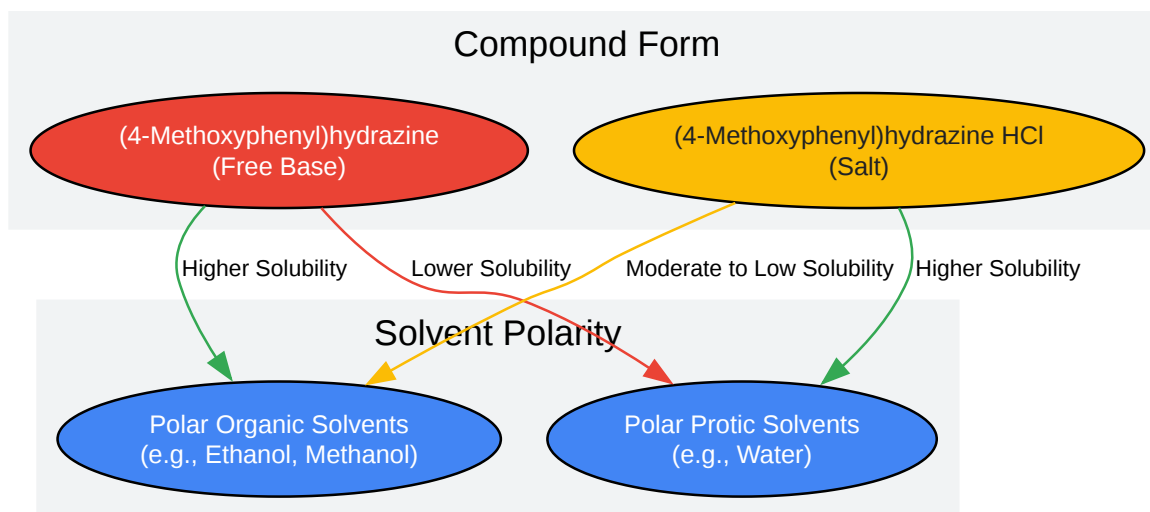
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### Solubility Determination Workflow

## Logical Relationship in Solubility

The interplay between the compound's form (free base vs. salt) and the solvent's polarity is a key determinant of solubility. This relationship can be visualized as follows.

## Solubility Relationship



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## Compound Form and Solvent Polarity

## Conclusion

While quantitative solubility data for **(4-methoxyphenyl)hydrazine** remains elusive in readily available literature, this guide provides a solid foundation for researchers by consolidating the existing qualitative information and outlining a robust experimental protocol for its determination. The provided visualizations of the experimental workflow and the logical relationships governing solubility serve as practical tools for scientists and professionals in the field. For critical applications, it is strongly recommended that researchers determine the solubility of **(4-methoxyphenyl)hydrazine** in their specific solvent systems and conditions using the experimental protocol outlined herein.

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